

A Comprehensive Technical Guide to the Physicochemical Properties of Strontium Chloride Hexahydrate

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Compound of Interest

Compound Name: Hydrate strontium

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$). The information presented herein is intended to serve as a critical resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental protocols for key characterization techniques are provided.

Physicochemical Properties

Strontium chloride hexahydrate is a hydrated inorganic salt that presents as a white, odorless, crystalline solid.^[1] It is the hexahydrate form of strontium chloride and is known for its high solubility in water. This compound is a key precursor for the synthesis of other strontium compounds and sees application in various fields, including medical treatments for bone health and as a component in specialized laboratory reagents.

Quantitative Data Summary

The key physicochemical properties of strontium chloride hexahydrate are summarized in the tables below for quick reference and comparison.

Table 1: General Physicochemical Properties

Property	Value	Reference
Molecular Formula	$\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$	
Molecular Weight	266.62 g/mol	[2]
Appearance	White crystalline powder/solid	
Odor	Odorless	[1]
Density	1.930 g/cm ³	[1][3]
Melting Point	~61 °C (decomposes)	[1][3]
pH (5% aqueous solution)	5.0 - 7.0	[4][5]

Table 2: Solubility Profile

Solvent	Solubility	Temperature (°C)	Reference
Water	106 g/100 mL	0	[1][3]
	206 g/100 mL	40	[1][3]
Ethanol	Very slightly soluble	-	[3]
Acetone	Very slightly soluble	-	[3]
Ammonia	Insoluble	-	[3]

Table 3: Crystallographic Data

Property	Value	Reference
Crystal System	Trigonal	[6]
Space Group	P321	[6]
Unit Cell Parameters	a = 7.958(5) Å, c = 4.124(5) Å	[6]
Unit Cell Volume	226.2(4) Å ³	[6]
Z (formula units per unit cell)	1	[6]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of strontium chloride hexahydrate.

Determination of Solubility

The solubility of strontium chloride hexahydrate in a given solvent can be determined using the isothermal equilibrium method.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of strontium chloride hexahydrate is added to a known volume of the solvent (e.g., deionized water) in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- **Sample Withdrawal and Filtration:** A sample of the supernatant is withdrawn using a syringe fitted with a filter (e.g., 0.45 μm) to remove any undissolved solid.
- **Concentration Analysis:** The concentration of strontium chloride in the filtrate is determined by a suitable analytical technique. For aqueous solutions, this can be achieved through gravimetric analysis (evaporation of the solvent and weighing the residue) or titrimetric methods.
- **Data Reporting:** The solubility is expressed as grams of solute per 100 mL or 100 g of solvent at the specified temperature.

Determination of Melting Point

The melting point of strontium chloride hexahydrate is more accurately described as a decomposition temperature, as it loses its water of hydration upon heating.^[1] This can be determined using a capillary melting point apparatus or by thermal analysis.

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered strontium chloride hexahydrate is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the solid begins to liquefy and the temperature at which it becomes completely liquid are recorded as the melting range. For strontium chloride hexahydrate, visual changes corresponding to the loss of water will be observed around 61 °C.^{[1][3]}

Determination of Density

The density of the crystalline solid can be determined by the volume displacement method.

Methodology:

- **Mass Measurement:** A known mass of strontium chloride hexahydrate crystals is accurately weighed.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the salt is insoluble (e.g., a saturated solution of strontium chloride or a non-polar solvent). The initial volume is recorded.
- **Displacement:** The weighed crystals are carefully added to the graduated cylinder, and the new volume is recorded.
- **Calculation:** The volume of the crystals is the difference between the final and initial liquid levels. The density is then calculated by dividing the mass of the crystals by their volume.

Crystal Structure Determination

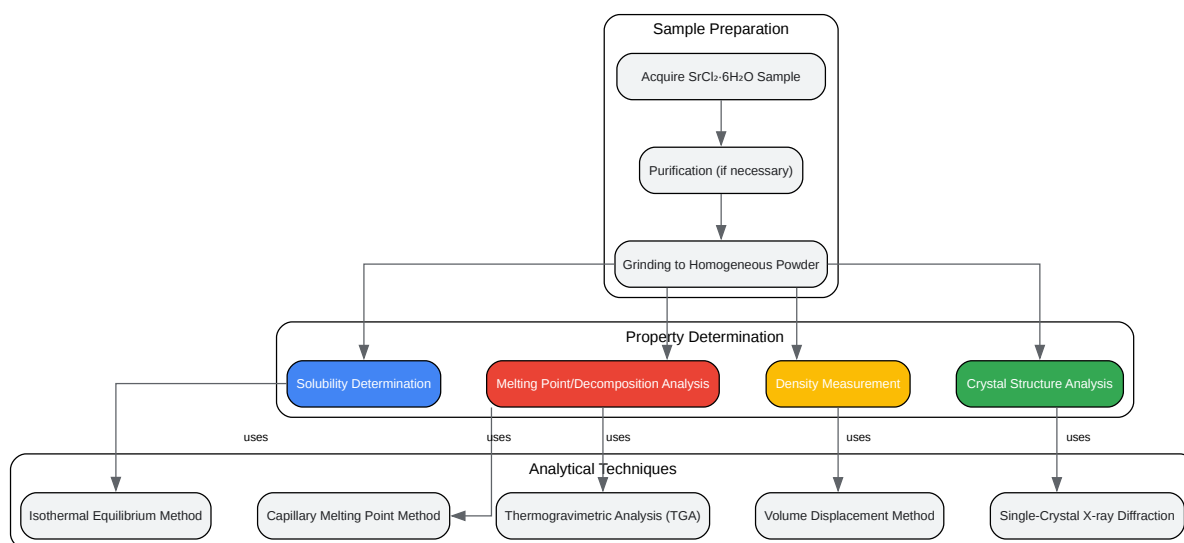
The crystal structure of strontium chloride hexahydrate is determined by single-crystal X-ray diffraction.

Methodology:

- **Crystal Selection:** A suitable single crystal of strontium chloride hexahydrate is mounted on a goniometer head.
- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected on a detector as the crystal is rotated.
- **Structure Solution:** The collected diffraction data is used to solve the crystal structure, which involves determining the unit cell dimensions, space group, and atomic positions.
- **Structure Refinement:** The structural model is refined to obtain the final, accurate crystal structure.

Visualizations

The following diagrams illustrate key concepts and workflows relevant to the characterization of strontium chloride hexahydrate.



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Workflow for Physicochemical Characterization.

Dehydration Steps

Dehydration commences above 61 °C.
Full dehydration occurs at higher temperatures.



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Thermal Decomposition of Strontium Chloride Hexahydrate.

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